

Essential Safety and Operational Guide for Handling VT02956

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Compound of Interest

Compound Name: VT02956
Cat. No.: B10861315

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **VT02956**, a potent LATS inhibitor.

This document provides crucial safety and logistical information for the laboratory use of **VT02956** (CAS No. 2999763-09-4). Given its high potency as a LATS kinase inhibitor, a cautious approach to handling is imperative to ensure personnel safety and prevent contamination. The following procedures are based on available safety data sheets and best practices for managing potent research compounds.

Immediate Safety Information

VT02956 is a potent inhibitor of LATS1 and LATS2 kinases.[1] While one supplier's Safety Data Sheet (SDS) classifies it as not a hazardous substance or mixture, its significant biological activity at low nanomolar concentrations necessitates handling it as a potent compound.[2] Standard laboratory safety protocols should be strictly followed, with an emphasis on avoiding direct contact, inhalation, and ingestion.

Personal Protective Equipment (PPE)

Consistent with guidelines for handling potent pharmaceutical compounds, the following PPE is mandatory when working with **VT02956** in solid or solution form.[3][4]

PPE Category	Item	Specifications and Recommendations
Eye Protection	Safety Goggles	Must be worn at all times to protect from splashes.
Hand Protection	Double Nitrile Gloves	Wear two pairs of nitrile gloves. Change the outer pair immediately if contaminated.
Body Protection	Laboratory Coat	A dedicated lab coat should be worn over personal clothing.
Respiratory Protection	Fume Hood or Ventilated Enclosure	All handling of solid VT02956 and preparation of solutions should be conducted in a certified chemical fume hood or other ventilated enclosure to avoid inhalation of dust or aerosols.

Emergency Procedures

In case of accidental exposure, follow these first aid measures immediately.[2]

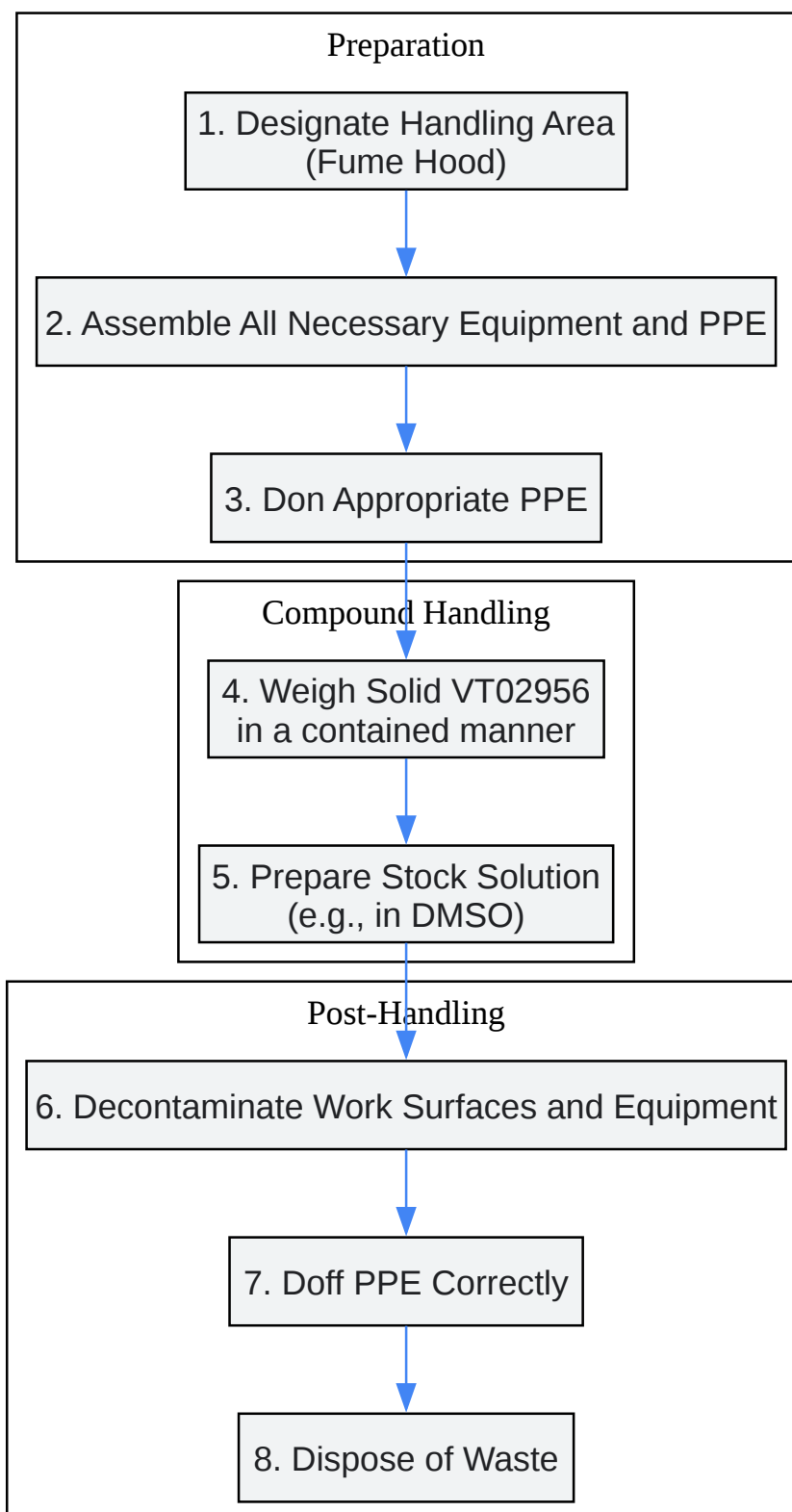
Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention immediately.

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **VT02956** and ensuring a safe laboratory environment.

Handling Protocol

A step-by-step workflow for handling **VT02956** is detailed below. This process is designed to minimize exposure and prevent cross-contamination.



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Figure 1. Step-by-step workflow for the safe handling of **VT02956**.

Storage Conditions

To ensure the stability of **VT02956**, adhere to the following storage recommendations.^{[1][5]}

Form	Storage Temperature	Duration
Solid (Powder)	-20°C	3 years
4°C	2 years	
In Solvent	-80°C	6 months
-20°C	1 month	

Disposal Plan

The disposal of **VT02956** and associated waste must be handled in accordance with institutional and local regulations for chemical waste.

Waste Segregation and Disposal

Proper segregation of waste is crucial to prevent accidental reactions and ensure compliant disposal.^{[6][7]}

Waste Type	Disposal Procedure
Solid VT02956	Collect in a clearly labeled, sealed container for hazardous chemical waste.
Solutions of VT02956	Collect in a labeled, sealed, and appropriate solvent waste container. Do not mix with incompatible waste streams.
Contaminated Labware (e.g., pipette tips, tubes)	Dispose of as solid chemical waste in a designated, sealed container.
Contaminated PPE (e.g., gloves, disposable lab coat)	Bag and seal in a designated container for hazardous waste.

Consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

Experimental Protocols and Data

VT02956 is a potent inhibitor of LATS1 and LATS2, key kinases in the Hippo signaling pathway. [\[1\]](#)

In Vitro Kinase Assay

Objective: To determine the in vitro inhibitory activity of **VT02956** against LATS1 and LATS2.

Methodology: The kinase activity of LATS1 and LATS2 is measured in the presence of varying concentrations of **VT02956**. The amount of phosphorylated substrate is quantified to determine the IC50 value, which represents the concentration of the inhibitor required to reduce enzyme activity by 50%.

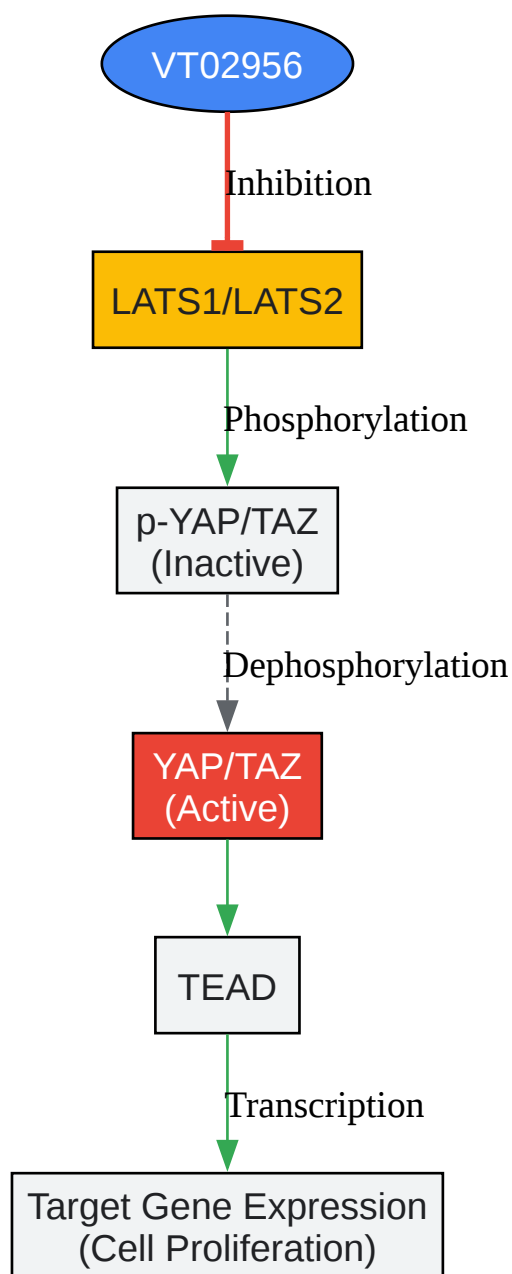
Quantitative Data:

Target	IC50 (nM)
LATS1	0.76
LATS2	0.52

Data sourced from MedchemExpress.[\[1\]](#)

Hippo Signaling Pathway Inhibition

The Hippo pathway is a critical signaling cascade that regulates cell proliferation and apoptosis. LATS kinases are central components of this pathway. Inhibition of LATS by **VT02956** leads to the dephosphorylation and activation of YAP/TAZ, transcriptional co-activators that promote cell growth.



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Figure 2. Simplified diagram of **VT02956**'s mechanism of action on the Hippo signaling pathway.

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